

An In-Depth Technical Guide to the Molecular Structure of Trimethyl(trimethylphosphine)indium

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Compound of Interest

Compound Name:	Trimethyl(trimethylphosphine)indium
	<i>m</i>
CAS No.:	51341-34-5
Cat. No.:	B12657051

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A Whitepaper for Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Abstract

This guide provides a comprehensive technical overview of the molecular structure of **Trimethyl(trimethylphosphine)indium**, denoted as $\text{Me}_3\text{In-PMe}_3$. While direct crystallographic data for this specific adduct is not readily available in published literature, this document synthesizes information from foundational principles of coordination chemistry, extensive data on analogous structures, and spectroscopic theory to present a robust, extrapolated model of its structure and properties. We will delve into the intricacies of its synthesis, the nature of the indium-phosphorus dative bond, and the expected spectroscopic signatures that would confirm its formation and geometry. This guide is intended to serve as a foundational resource for researchers working with organoindium compounds and phosphine ligands, providing both theoretical understanding and practical, field-proven insights into handling and characterization.

Introduction: The Significance of Indium-Phosphine Adducts

Indium-phosphine adducts are a critical class of compounds, primarily recognized for their role as single-source precursors in the synthesis of indium phosphide (InP) quantum dots and thin films.[1][2] The precise control over the stoichiometry and thermal decomposition pathways of these precursors is paramount for achieving desired material properties. The formation of a dative bond between a Lewis acidic organoindium species, such as trimethylindium (InMe_3), and a Lewis basic phosphine, like trimethylphosphine (PMe_3), passivates the highly reactive indium center, rendering the resulting adduct more stable and suitable for applications like Metal Organic Chemical Vapor Deposition (MOCVD).[1] Understanding the molecular structure of these adducts is the first step in rationally designing and optimizing these processes.

Predicted Molecular Structure and Bonding

Based on extensive studies of related Group 13 adducts, the molecular structure of **Trimethyl(trimethylphosphine)indium** is predicted to be a 1:1 adduct with a tetrahedral coordination geometry around both the indium and phosphorus atoms.

Geometry Around the Indium Center

In its free state, trimethylindium is monomeric in the gas phase with a trigonal planar structure.[3] Upon adduct formation with trimethylphosphine, the indium atom undergoes rehybridization from sp^2 to sp^3 . This results in a tetrahedral arrangement of the three methyl groups and the phosphorus atom of the PMe_3 ligand. The C-In-C bond angles are expected to decrease from the ideal 120° in free InMe_3 to approximately the tetrahedral angle of 109.5° .

Geometry of the Trimethylphosphine Ligand

Free trimethylphosphine exhibits a trigonal pyramidal geometry with C_{3v} symmetry.[4] The C-P-C bond angles are approximately 98.6° , indicating a significant degree of p-character in the phosphorus bonding orbitals.[4] Upon coordination to the indium center, the C-P-C bond angles are not expected to change dramatically, though slight increases may occur due to steric interactions with the methyl groups on the indium.

The Indium-Phosphorus Dative Bond

The core of the **Trimethyl(trimethylphosphine)indium** structure is the dative covalent bond formed between the lone pair of electrons on the phosphorus atom of PMe_3 and the empty p-orbital of the indium atom in InMe_3 . The strength and length of this In-P bond are influenced by both steric and electronic factors. For comparison, the Ga-P bond length in the analogous trimethylphosphine-gallane ($\text{Me}_3\text{P} \cdot \text{GaH}_3$) adduct has been determined to be 244.3(6) pm by gas-phase electron diffraction.[5][6] Given the larger atomic radius of indium compared to gallium, the In-P bond in $\text{Me}_3\text{In} \cdot \text{PMe}_3$ is anticipated to be longer. In other indium-phosphine adducts, In-P bond lengths can range from approximately 258 pm to over 280 pm, depending on the steric bulk and electronic properties of the substituents.[5]

Table 1: Predicted and Comparative Structural Parameters

Parameter	Predicted Value for $\text{Me}_3\text{In} \cdot \text{PMe}_3$	Comparative Experimental Values	Citation
In Coordination Geometry	Tetrahedral	Tetrahedral in other In-adducts	[2]
P Coordination Geometry	Tetrahedral	Tetrahedral	[4]
In-P Bond Length	~250 - 265 pm	244.3(6) pm (Ga-P in $\text{Me}_3\text{P} \cdot \text{GaH}_3$)	[5][6]
C-In-C Bond Angle	~115 - 118°	N/A	
C-P-C Bond Angle	~99 - 101°	98.6° (in free PMe_3)	[4]

Below is a diagram illustrating the predicted molecular structure of **Trimethyl(trimethylphosphine)indium**.

Caption: Predicted molecular structure of **Trimethyl(trimethylphosphine)indium**.

Synthesis and Handling: A Practical Approach

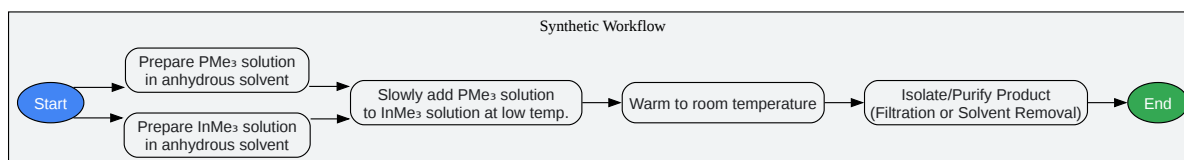
The synthesis of **Trimethyl(trimethylphosphine)indium** is expected to be a straightforward Lewis acid-base adduct formation. However, due to the pyrophoric nature of trimethylindium

and the high air-sensitivity of both reactants, all manipulations must be performed under an inert atmosphere (e.g., nitrogen or argon) using Schlenk line or glovebox techniques.

Proposed Synthetic Protocol

- **Preparation of Reactants:** A solution of trimethylindium in an inert, anhydrous solvent (e.g., toluene or hexane) is prepared in a Schlenk flask. In a separate Schlenk flask, a stoichiometric amount (1:1 molar ratio) of trimethylphosphine is also dissolved in the same solvent.
- **Adduct Formation:** The trimethylphosphine solution is slowly added dropwise to the stirred trimethylindium solution at a low temperature (typically $-78\text{ }^{\circ}\text{C}$ to $0\text{ }^{\circ}\text{C}$) to control the exothermic reaction.
- **Isolation and Purification:** The reaction mixture is allowed to slowly warm to room temperature. The product, if it precipitates, can be isolated by filtration under inert atmosphere. If it remains in solution, the solvent can be removed under vacuum to yield the solid adduct. Recrystallization from a suitable solvent (e.g., pentane or hexane) at low temperature can be employed for further purification.

The logical flow of this synthesis is depicted in the following workflow diagram.



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Caption: Proposed workflow for the synthesis of $\text{Me}_3\text{In-PMe}_3$.

Spectroscopic and Analytical Characterization

The confirmation of the formation of **Trimethyl(trimethylphosphine)indium** and the elucidation of its structure would rely on a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^{31}P NMR: This is a definitive technique for observing the formation of the In-P bond. Free trimethylphosphine exhibits a ^{31}P NMR signal at approximately -62 ppm. Upon coordination to a Lewis acid like trimethylindium, a significant downfield shift is expected, placing the resonance in the range of -30 to -50 ppm. The observation of a single, sharp resonance in this region would be strong evidence for the formation of the 1:1 adduct in solution.
- ^1H NMR: The ^1H NMR spectrum would show two distinct resonances. The protons of the methyl groups on the indium atom would appear as a singlet, while the protons of the methyl groups on the phosphorus atom would appear as a doublet due to coupling with the ^{31}P nucleus ($^2J(\text{P-H})$).
- ^{13}C NMR: Similar to the ^1H NMR, the ^{13}C NMR spectrum would display two resonances for the two types of methyl groups. The carbon atoms of the P-CH_3 groups would appear as a doublet due to one-bond coupling to the ^{31}P nucleus ($^1J(\text{P-C})$).

Vibrational Spectroscopy (IR and Raman)

Vibrational spectroscopy can provide valuable information about the bonding in the adduct. The formation of the In-P bond would give rise to a new vibrational mode, typically in the low-frequency region of the spectrum ($200\text{-}400\text{ cm}^{-1}$). Additionally, shifts in the In-C and P-C stretching frequencies compared to the free reactants would be indicative of adduct formation and the resulting electronic changes.

Structural Elucidation via X-ray Crystallography

The definitive determination of the molecular structure of

Trimethyl(trimethylphosphine)indium in the solid state would require single-crystal X-ray diffraction analysis.

Experimental Protocol for Crystallography

- Crystal Growth: High-quality single crystals suitable for X-ray diffraction would need to be grown. This is typically achieved by slow evaporation of a saturated solution of the

compound, or by slow cooling of a solution in a suitable solvent system (e.g., a mixture of toluene and hexane).

- **Data Collection:** A selected crystal would be mounted on a diffractometer, and diffraction data would be collected, typically at a low temperature (e.g., 100 K) to minimize thermal motion.
- **Structure Solution and Refinement:** The collected diffraction data would be processed to determine the unit cell parameters and space group. The structure would then be solved using direct methods or Patterson methods, followed by refinement to obtain the final atomic coordinates, bond lengths, and bond angles.

Conclusion

While a definitive, experimentally determined structure of

Trimethyl(trimethylphosphine)indium is not currently present in the peer-reviewed literature, a robust and scientifically sound model can be extrapolated from the known structures of its constituent parts and closely related analogues. This guide has outlined the predicted tetrahedral geometry, the nature of the crucial In-P dative bond, and the expected spectroscopic signatures of this important organometallic compound. The provided synthetic and characterization protocols are based on established, field-proven methodologies for handling air-sensitive organometallic compounds. It is our hope that this in-depth technical guide will serve as a valuable resource for researchers in the field and will stimulate further experimental investigation into this and related indium-phosphine adducts.

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